

Application Notes and Protocols for Sulphur Red 6 in Leather Dyeing

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Compound of Interest

Compound Name: Sulphur Red 6

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These application notes provide detailed protocols for the use of **Sulphur Red 6** (C.I. 53720; CAS No. 1327-85-1) in the dyeing of leather. **Sulphur Red 6**, also known as Sulphur Bordeaux 3B or Sulphur Red Brown B3R, is a sulphur dye used for cotton, hemp, viscose, and leather.[1][2][3] It presents as a puce powder, partially soluble in water, with good solubility in sodium sulfide solutions.[1][2]

This document outlines two primary methodologies for its application: a water-insoluble dispersion method and a water-soluble approach, catering to different leather types and processing requirements.

I. Physicochemical Properties and Fastness of Sulphur Red 6

Sulphur dyes, in general, are known for their good wash-fastness due to their insolubility in water after application.[4][5] They typically exhibit fair to good light fastness.[5] The properties of **Sulphur Red 6** are summarized below.

Property	Rating/Observation	Source
Shade	Bordeaux, Reddish Brown	[1][2]
Physical Form	Puce powder	[1][2]
Solubility	Partially soluble in water; Good in sodium sulfide solution	[1][2]
Acid Resistance	4 (ISO)	[2]
Alkali Resistance	2 (ISO)	[2]
Light Fastness	3-4 (ISO)	[2]
Perspiration Fastness	2-3 (ISO)	[2]
Soaping Fastness (Moderate)	3-4 (ISO)	[2]
Soaping Fastness (Severe)	2-3 (ISO)	[2]

II. Experimental Protocols

Two distinct protocols for applying **Sulphur Red 6** to leather are detailed below. The first involves a water-insoluble, dispersed form of the dye, while the second utilizes a water-soluble variant.

Protocol 1: Water-Insoluble Sulphur Red 6 Dispersion Method

This method is suitable for various types of leather, including mineral or vegetable-tanned grain, suede, or nubuck leather.[6] It employs a finely dispersed, water-insoluble form of the sulphur dye and is carried out via an exhaust method without the need for reducing or oxidizing agents.[6]

Materials:

- Shaved leather
- Water-insoluble **Sulphur Red 6** (dispersed form, particle size 10-2000 nm)[6]

- Water
- Formic acid or other suitable acid for pH adjustment

Equipment:

- Rotating drum

Procedure:

- Preparation: The process is based on the shaved weight of the leather.
- Dye Bath Preparation: Prepare an aqueous liquor in the rotating drum. The volume of water should be between 20% and 400% of the shaved weight of the leather (preferably 50-200%).
[6]
- Dyeing:
 - Add 0.5% to 8% (preferably 1.5-6%) of the dispersed **Sulphur Red 6** to the dye bath.[6]
 - Place the leather in the drum.
 - Maintain the temperature between 20°C and 100°C (preferably 30-60°C).[6]
 - Adjust the pH of the bath to a range of 3.8 to 5.5.[6]
 - Rotate the drum for a sufficient duration to achieve the desired shade and penetration.
- Post-Dyeing:
 - Drain the dye bath.
 - Rinse the leather thoroughly.
 - Proceed with subsequent fatliquoring and finishing processes as usual.

This process yields level shades with high color strength and good fastness properties, including light fastness, wet fastness, and rub fastness.[6]

Protocol 2: Water-Soluble Sulphur Red 6 Method for Chamois Leather

This protocol is specifically detailed for dyeing chamois leather using a water-soluble form of **Sulphur Red 6** (e.g., Tancol Prune LBRS, C.I. Solubilized **Sulphur Red 6**).^[7] This method offers the advantage of direct application without the need for reducing agents and can be fixed with a mild acid.^[7]

Materials:

- Dry chamois leather
- Water-soluble **Sulphur Red 6**
- Acetic acid
- Water

Equipment:

- Rotating drum (4-6 rpm)

Procedure:

The following table outlines the dyeing process, with all chemical percentages based on the dry weight of the leather.^[7]

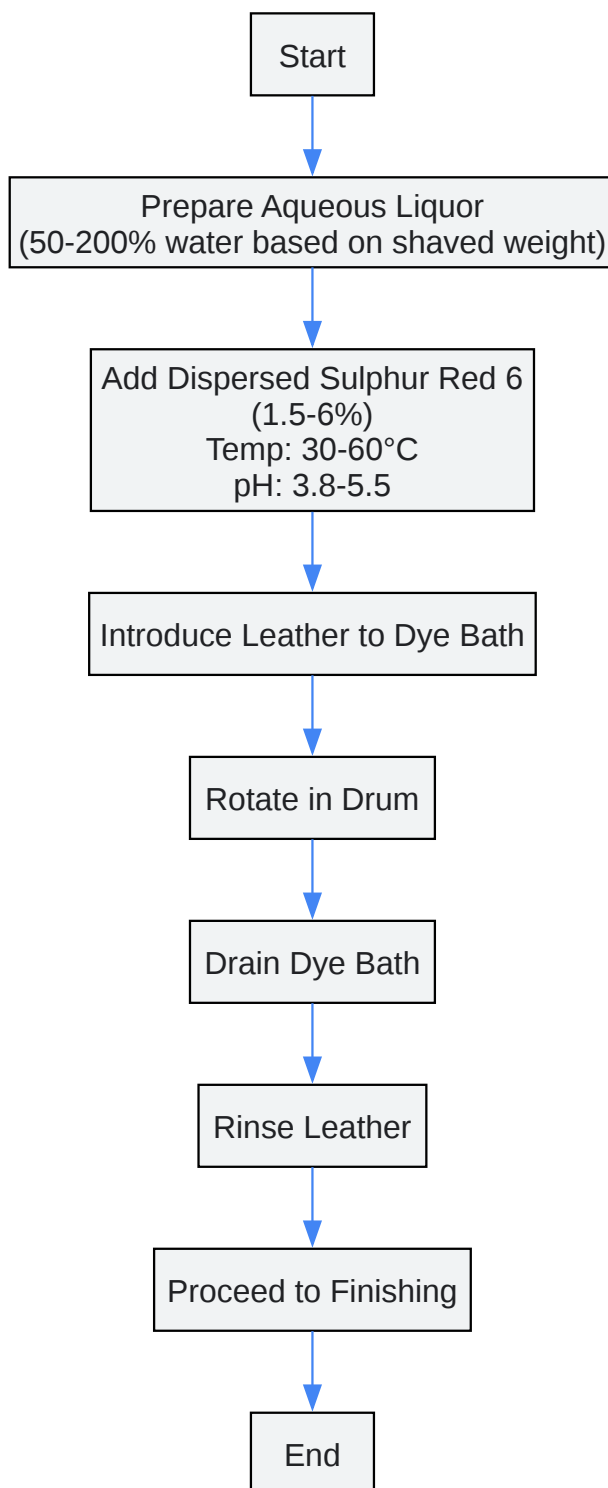
Process Stage	Chemical	Percentage (%)	Duration (min)	Remarks
Washing	Water	600	15	Drain, wash, and drain again.
Dyeing	Water	400	-	Set pH to 6.0-6.5. Check for exhaustion.
Water-soluble Sulphur Red 6	1-2	60	Check for penetration.	
Fixing	Acetic acid (1:10 dilution)	2	30 (in 3 feeds of 10 min each)	Set pH to 6.0-6.5. Check for exhaustion.
Final Steps	-	-	-	Drain and hook to dry.

This method results in uniform dyeing and good penetration, typically achieved within 30-40 minutes.[7] The dyed leathers exhibit excellent fastness to dry rubbing and moderate fastness to wet rubbing.[7]

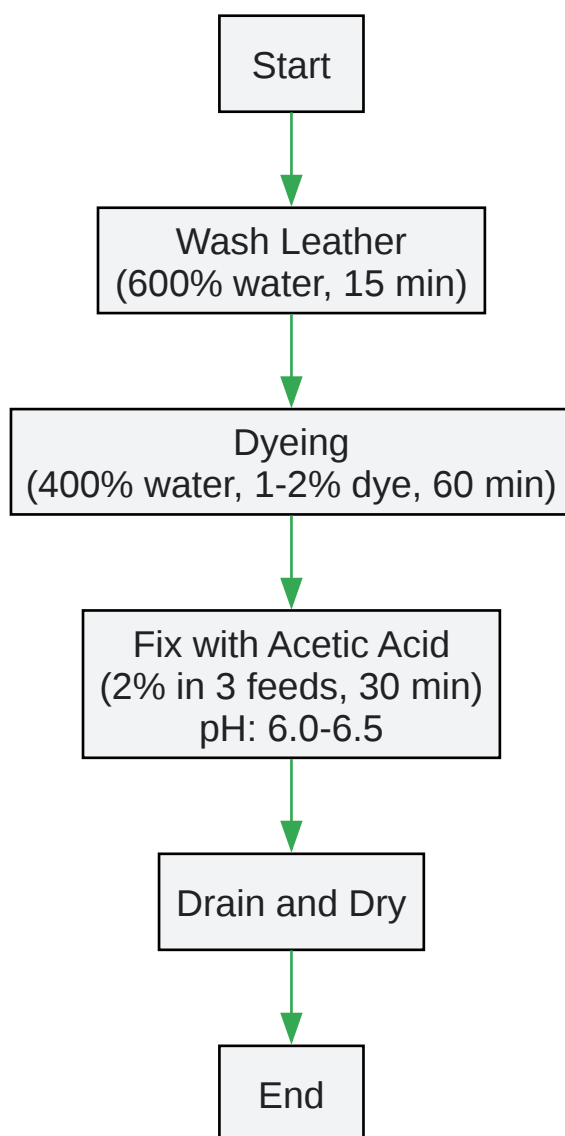
III. Experimental Workflows

The following diagrams illustrate the workflows for the two described leather dyeing protocols using **Sulphur Red 6**.

Protocol 1: Water-Insoluble Dispersion Method

[Click to download full resolution via product page](#)Caption: Workflow for Water-Insoluble **Sulphur Red 6** Dispersion Dyeing.

Protocol 2: Water-Soluble Method for Chamois



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Caption: Workflow for Water-Soluble **Sulphur Red 6** Dyeing of Chamois Leather.

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